

# Cross-validation of MS453's target engagement

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## Compound of Interest

Compound Name: MS453

Cat. No.: B1150128

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## References

- 1. maxamtire.com [maxamtire.com]
- 2. MAXAM MS453 Radial Tire 53/80R63 | TNR International [tnr-international.com]
- 3. maxamtire.com [maxamtire.com]
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